

Personal protective equipment for handling ACT-1016-0707

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Compound of Interest

Compound Name: ACT-1016-0707

Cat. No.: B15573050

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Essential Safety and Handling Guide for ACT-1016-0707

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **ACT-1016-0707**, a potent and selective lysophosphatidic acid receptor subtype 1 (LPA1) antagonist. Adherence to these procedures is essential to ensure a safe laboratory environment.^{[1][2]}

Physicochemical Properties

A summary of the key quantitative data for **ACT-1016-0707** is presented below for easy reference.

Property	Value
Molecular Weight	438.93 g/mol
Formula	C19H23CIN4O4S
Appearance	Solid
Purity	98.28%
IC50	3.1 nM for hLPAR1
Solubility	DMSO: 88 mg/mL (200.48 mM)
Storage (Powder)	-20°C
Storage (In solvent)	-80°C (use within 6 months), -20°C (use within 1 month)

(Data sourced from Probechem Biochemicals, Selleck Chemicals, and MedchemExpress).[\[1\]](#)[\[2\]](#)[\[3\]](#)

Personal Protective Equipment (PPE)

A full complement of personal protective equipment is mandatory when handling **ACT-1016-0707** to minimize exposure and ensure personal safety. The following PPE should be worn at all times in the laboratory.

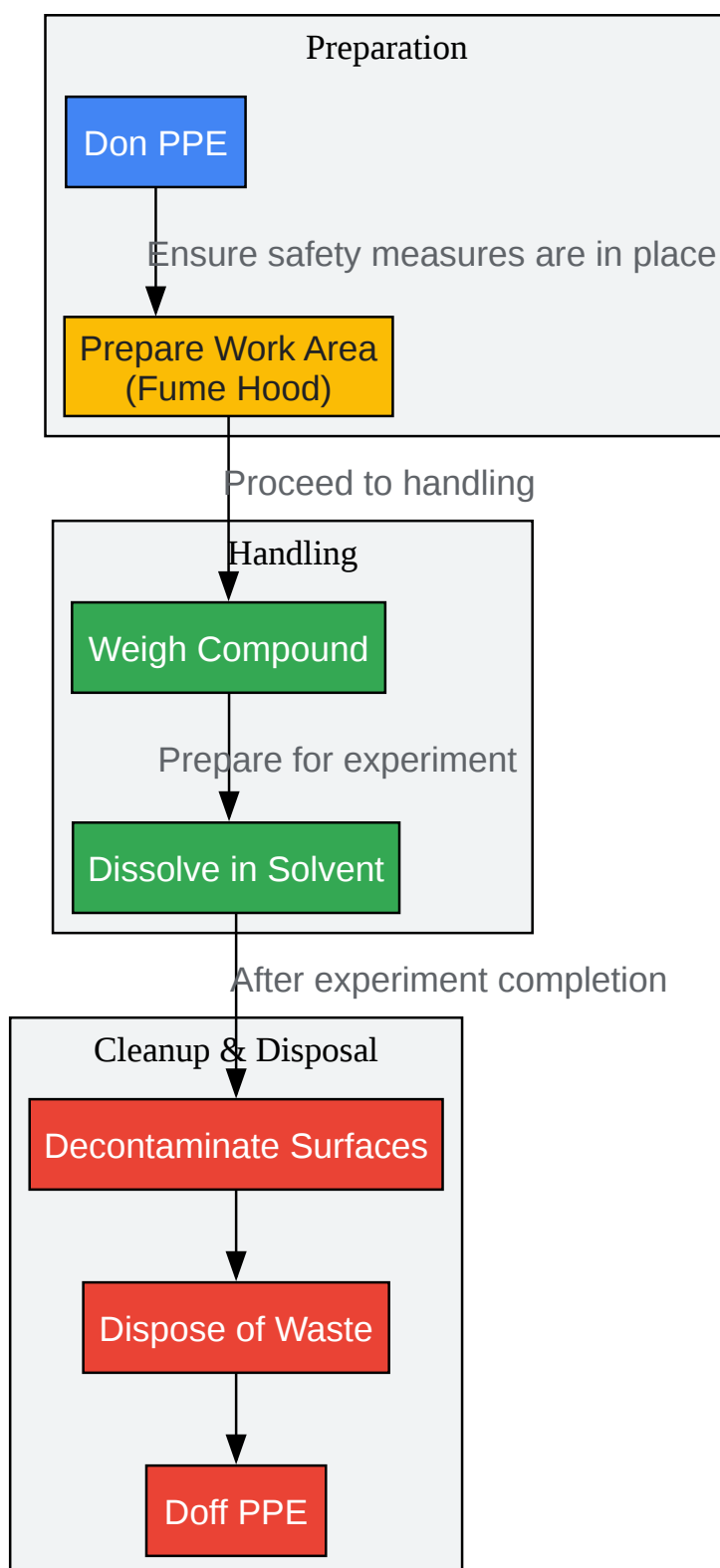
Recommended PPE Ensemble:

- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile) are required. It is advisable to wear two pairs, with the outer pair covering the cuff of the lab coat.
- **Eye Protection:** Safety glasses or chemical splash goggles must be worn to protect against accidental splashes.
- **Body Protection:** A lab coat or chemical-resistant coveralls should be worn. Ensure it is fully buttoned.
- **Respiratory Protection:** For operations that may generate dust or aerosols, a particulate mask (e.g., N95) or a respirator should be used.

Operational and Disposal Plans

Strict adherence to the following procedures for handling and disposal is crucial for maintaining a safe working environment.

Handling Workflow Diagram



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Caption: Workflow for safe handling of **ACT-1016-0707**.

Step-by-Step Handling Procedures:

- Preparation:
 - Before handling, ensure you are wearing the appropriate personal protective equipment as detailed above.
 - All handling of **ACT-1016-0707** powder should be conducted in a certified chemical fume hood to minimize inhalation risk.
 - Prepare all necessary equipment and solvents (e.g., DMSO) in the fume hood.[\[2\]](#)
- Weighing and Dissolving:
 - Carefully weigh the required amount of the solid compound. Avoid creating dust.
 - To prepare a stock solution, dissolve the compound in a suitable solvent such as DMSO. [\[2\]](#) For example, to create a working solution, a clarified DMSO stock solution can be further diluted.[\[2\]](#)
- Storage:
 - Store the solid compound at -20°C.[\[3\]](#)
 - Stock solutions should be stored at -80°C and used within six months, or at -20°C and used within one month.[\[3\]](#)

Disposal Plan:

- Chemical Waste: All solutions containing **ACT-1016-0707** and any unused solid material should be disposed of as hazardous chemical waste. Follow your institution's specific guidelines for chemical waste disposal.
- Contaminated Materials: Any materials that have come into contact with **ACT-1016-0707**, such as pipette tips, gloves, and bench paper, should be considered contaminated. These items must be disposed of in designated hazardous waste containers.

- Decontamination: After handling is complete, thoroughly decontaminate all surfaces and equipment with an appropriate cleaning agent.

By following these guidelines, you can ensure the safe handling and disposal of **ACT-1016-0707** in your laboratory, contributing to a secure research environment.

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References

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